

In-Depth Technical Guide: LT-540-717 and Related FLT3 Inhibitors

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Compound of Interest

Compound Name: LT-540-717

Cat. No.: B15139222

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Fms-like tyrosine kinase 3 (FLT3) is a critical target in the treatment of Acute Myeloid Leukemia (AML), with mutations in this receptor tyrosine kinase being prevalent and associated with poor prognosis. This technical guide provides a comprehensive overview of **LT-540-717**, a novel and potent FLT3 inhibitor, and its related compounds. We delve into its mechanism of action, structure-activity relationships, and preclinical data. This document also outlines detailed experimental protocols for the evaluation of similar compounds and visualizes key signaling pathways and experimental workflows to aid in the research and development of next-generation FLT3 inhibitors.

Introduction to FLT3 as a Therapeutic Target in AML

Acute Myeloid Leukemia is a hematologic malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood. The Fms-like tyrosine kinase 3 (FLT3) receptor plays a crucial role in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells. In a significant portion of AML patients, FLT3 is constitutively activated through mutations, most commonly internal tandem duplications (ITD) in the

juxtamembrane domain or point mutations in the tyrosine kinase domain (TKD). These mutations lead to uncontrolled cell proliferation and are associated with a poor clinical outcome, making FLT3 an attractive target for therapeutic intervention.

LT-540-717: A Potent, Orally Bioavailable FLT3 Inhibitor

LT-540-717 is a novel, orally bioavailable FLT3 inhibitor identified as a promising candidate for the treatment of AML. It demonstrates potent enzymatic inhibitory activity against FLT3 with an IC₅₀ value of 0.62 nM.

Preclinical Data Summary

LT-540-717 has shown significant efficacy in preclinical models of FLT3-mutant AML.

Parameter	Value	Notes
FLT3 IC ₅₀	0.62 nM	Enzymatic assay
Metabolic Half-life	3.1 hours	Human liver microsomes
Clearance Rate	7.4 µL/min/mg protein	Human liver microsomes
In Vivo Efficacy	94.18% tumor inhibition	MV4-11 xenograft model, 25 mg/kg daily oral dose

Related Compounds and Analogs

The development of **LT-540-717** was initiated from the lead compound FN-1501. FN-1501 is a potent inhibitor of both FLT3 and Cyclin-Dependent Kinases (CDKs).

FN-1501: A Dual FLT3/CDK Inhibitor

FN-1501 exhibits potent inhibitory activity against FLT3 and several CDKs, which are key regulators of the cell cycle. This dual-targeting mechanism may offer a broader anti-leukemic activity.

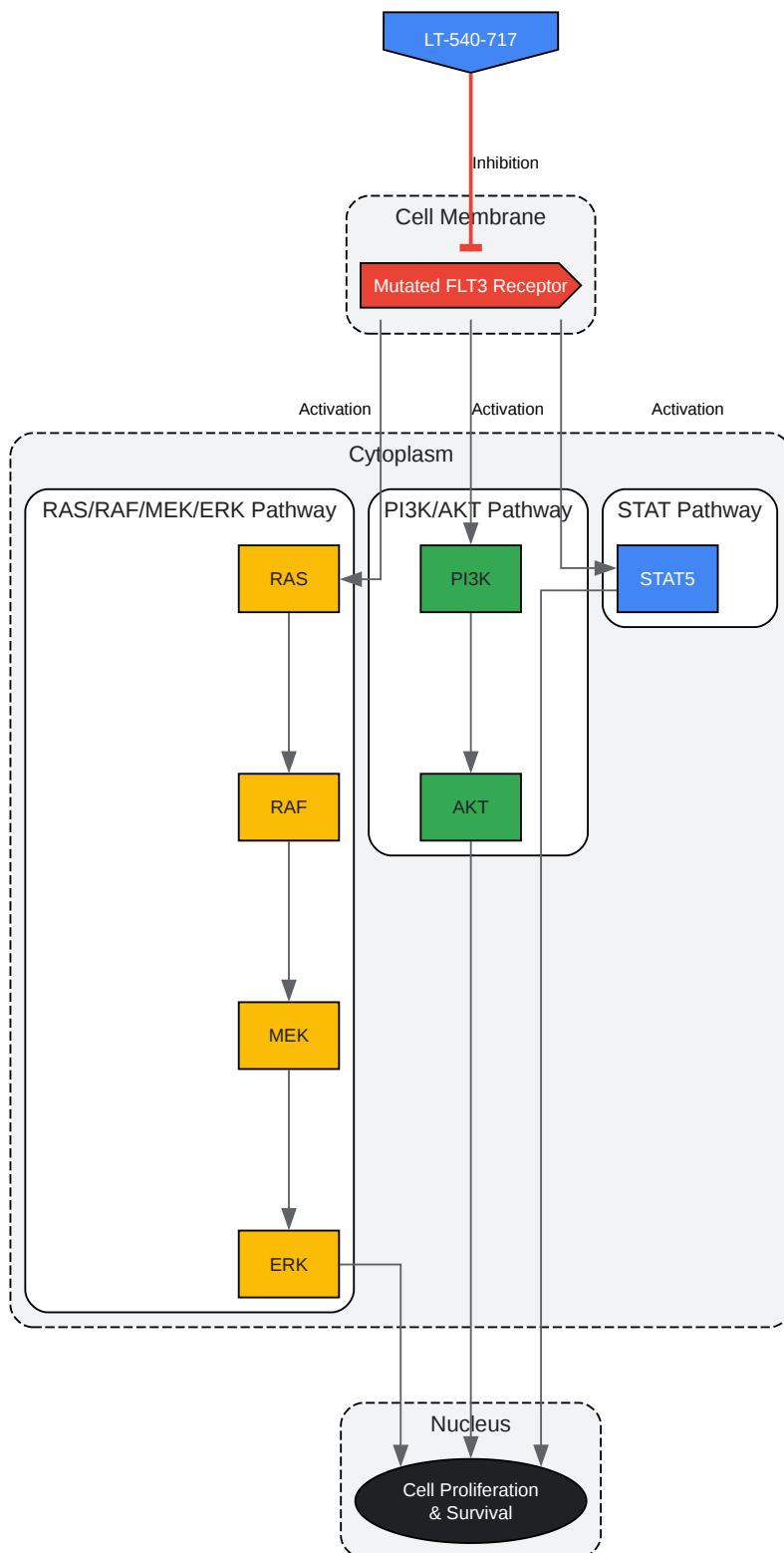
Target	IC50 (nM)
FLT3	0.28
CDK2/cyclin A	2.47
CDK4/cyclin D1	0.85
CDK6/cyclin D1	1.96

FN-1501 has demonstrated the ability to suppress the phosphorylation of downstream signaling proteins including FLT3, STAT5, ERK, and AKT, leading to the induction of apoptosis in cancer cells.

Signaling Pathways

Mutated FLT3 constitutively activates downstream signaling pathways, primarily the RAS/RAF/MEK/ERK and PI3K/AKT pathways, and leads to increased STAT5 activation. These pathways promote cell proliferation and survival. **LT-540-717**, by inhibiting FLT3, effectively blocks these aberrant signaling cascades.

FLT3 Signaling Pathway in AML and Inhibition by LT-540-717

[Click to download full resolution via product page](#)FLT3 Signaling and **LT-540-717** Inhibition

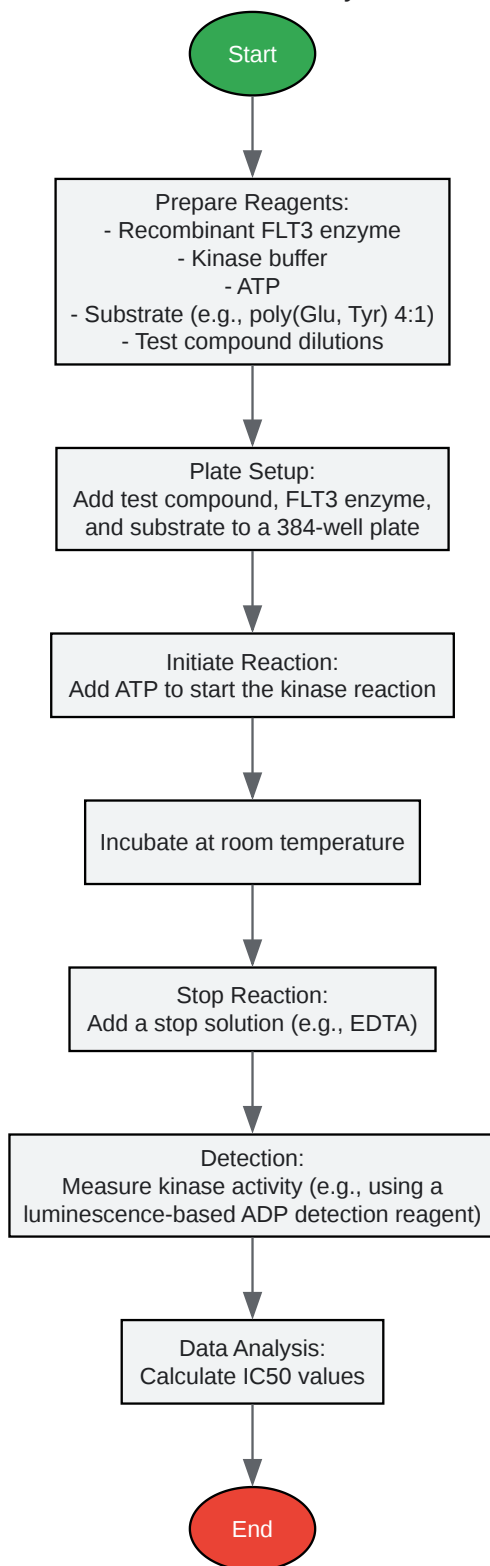
Experimental Protocols

This section details the methodologies for key experiments relevant to the characterization of FLT3 inhibitors like **LT-540-717**.

In Vitro FLT3 Kinase Assay

This protocol describes a common method for determining the in vitro inhibitory activity of a compound against the FLT3 kinase.

In Vitro FLT3 Kinase Assay Workflow

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FLT3 Kinase Assay Workflow

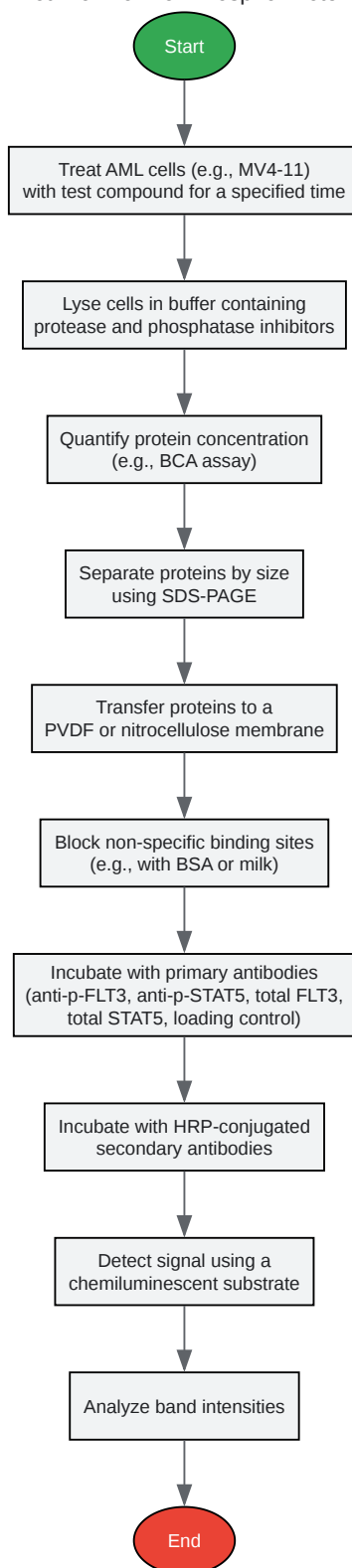
Protocol:

- **Reagent Preparation:** Prepare serial dilutions of the test compound (e.g., **LT-540-717**) in a suitable solvent like DMSO. Prepare a kinase reaction buffer (e.g., 40mM Tris-HCl pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA, 50μM DTT).
- **Reaction Setup:** In a microplate, add the FLT3 enzyme, the test compound at various concentrations, and the substrate.
- **Initiation:** Start the kinase reaction by adding a solution of ATP.
- **Incubation:** Incubate the plate at a controlled temperature (e.g., room temperature or 30°C) for a defined period (e.g., 60 minutes).
- **Detection:** Stop the reaction and measure the amount of ADP produced, which is proportional to the kinase activity. This can be done using commercially available kits that convert ADP to a detectable signal (e.g., luminescence).
- **Data Analysis:** Plot the kinase activity against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Western Blot Analysis of FLT3 and STAT5 Phosphorylation

This protocol is used to assess the effect of the inhibitor on the phosphorylation status of FLT3 and its downstream target STAT5 in AML cells.

Western Blot Workflow for Phospho-Protein Analysis

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Western Blot Workflow

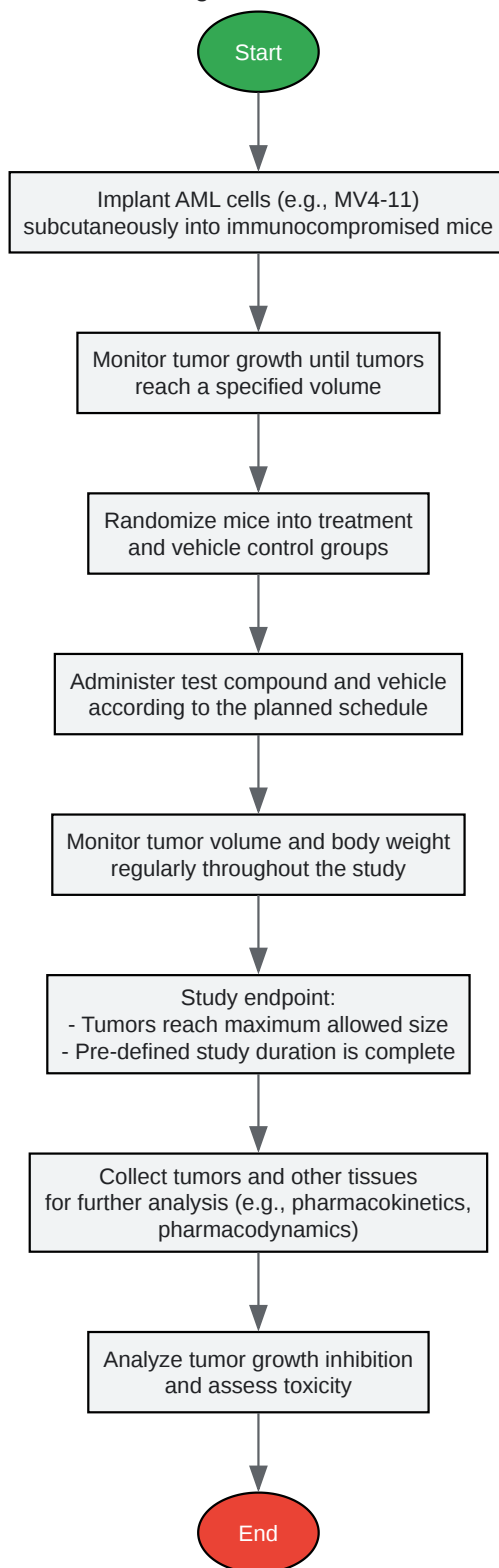
Protocol:

- **Cell Culture and Treatment:** Culture an FLT3-mutant AML cell line (e.g., MV4-11) and treat with various concentrations of the test compound for a specified duration.
- **Cell Lysis:** Harvest the cells and lyse them in a buffer containing protease and phosphatase inhibitors to preserve the phosphorylation state of proteins.
- **Protein Quantification:** Determine the protein concentration of the lysates to ensure equal loading for electrophoresis.
- **SDS-PAGE and Transfer:** Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transfer them to a membrane (e.g., PVDF).
- **Immunoblotting:**
 - Block the membrane to prevent non-specific antibody binding.
 - Incubate the membrane with primary antibodies specific for phosphorylated FLT3 (p-FLT3), total FLT3, phosphorylated STAT5 (p-STAT5), total STAT5, and a loading control (e.g., β -actin or GAPDH).
 - Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Detection:** Visualize the protein bands using a chemiluminescent substrate and an imaging system.
- **Analysis:** Quantify the band intensities to determine the relative levels of phosphorylated proteins compared to total proteins and the loading control.

In Vivo Xenograft Model

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of a compound in a mouse xenograft model using an AML cell line.

AML Xenograft Model Workflow

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Xenograft Model Workflow

Protocol:

- **Cell Implantation:** Subcutaneously implant a human AML cell line with an FLT3 mutation (e.g., MV4-11) into immunocompromised mice (e.g., NOD/SCID or NSG mice).
- **Tumor Growth Monitoring:** Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- **Randomization and Treatment:** Randomly assign the tumor-bearing mice to different treatment groups, including a vehicle control group. Administer the test compound (e.g., **LT-540-717**) and the vehicle according to the specified dose and schedule (e.g., daily oral gavage).
- **Efficacy and Toxicity Assessment:** Monitor tumor volume and the body weight of the mice regularly. At the end of the study, calculate the tumor growth inhibition for each treatment group.
- **Pharmacokinetic and Pharmacodynamic Analysis (Optional):** Collect blood and tumor samples at various time points to analyze drug concentrations and target modulation (e.g., by western blot).

Conclusion

LT-540-717 is a highly potent and orally bioavailable FLT3 inhibitor with promising preclinical activity against FLT3-mutant AML. Its development from the dual FLT3/CDK inhibitor FN-1501 highlights a successful lead optimization strategy. The experimental protocols and pathway diagrams provided in this guide are intended to serve as a valuable resource for researchers in the field of AML drug discovery and development, facilitating the evaluation and advancement of new therapeutic agents targeting the FLT3 signaling pathway. Further investigation into the efficacy and safety of **LT-540-717** in more advanced preclinical models and ultimately in clinical trials is warranted.

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